

Definitive Guide to Endophenazine B Confirmation via High-Resolution Mass Spectrometry (HRMS)

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Compound of Interest

Compound Name: *Endophenazine B*

CAS No.: 479415-40-2

Cat. No.: B1142909

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Executive Summary

Endophenazine B (C₁₉H₁₈N₂O₃) is a bioactive prenylated phenazine derivative primarily isolated from *Streptomyces* species (e.g., *S. anulatus*).^{[1][2][3]} Its structural complexity—characterized by a phenazine core, a prenyl side chain, and N-methylation—presents significant identification challenges due to the prevalence of structural isomers (e.g., Endophenazine A, C₁₈H₁₆N₂O₂) and isobaric interferences in crude fermentation broths.

This guide details the validation of **Endophenazine B** using High-Resolution Mass Spectrometry (HRMS). Unlike low-resolution techniques or resource-heavy NMR, HRMS offers the optimal balance of sensitivity, speed, and specificity for dereplication and confirmation.^[4]

Part 1: The Challenge & Comparative Analysis

Identifying **Endophenazine B** requires distinguishing it from closely related congeners.^[4] Below is an objective comparison of confirmation methodologies.

Table 1: Performance Comparison of Identification Methodologies

Feature	HRMS (Orbitrap/Q-TOF)	Nominal MS (Triple Quad)	NMR Spectroscopy	Standard Co- Injection
Primary Utility	Confirmation & Dereplication	Quantification	De Novo Structure Elucidation	Retention Time Matching
Sample Requirement	Nanograms (Crude Extract)	Nanograms	Milligrams (Pure Compound)	Nanograms (Requires Standard)
Specificity	High (Exact Mass <5 ppm)	Low (Unit Resolution)	Very High (Stereochemistry)	Moderate (RT shift possible)
Isomer Resolution	High (via MS/MS fingerprint)	Low	High	High
Throughput	High (LC-MS runs)	High	Low	Medium
Limitation	Cannot determine stereochemistry	False positives likely	Requires purification	Standards often commercially unavailable

Verdict: For rapid confirmation in fermentation extracts without time-consuming purification, HRMS is the superior choice.[4] NMR is reserved for scenarios where the exact mass and fragmentation pattern do not match known databases (new chemical entity discovery).

Part 2: Technical Deep Dive – The HRMS Solution

Theoretical Grounding

To confirm **Endophenazine B**, we rely on three "pillars of truth" provided by HRMS:

- Accurate Mass (AM): The measured mass must deviate less than 5 ppm from the theoretical mass.
- Isotopic Pattern (IP): The relative abundance of C and N isotopes must match the theoretical distribution of $C_{19}H_{18}N_2O_3$.
- Diagnostic Fragmentation (MS/MS): The molecule must fragment in a predictable manner, losing the prenyl group and the carboxylic moiety.

Physicochemical Properties for Mass Spec

- Compound: **Endophenazine B**[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Formula: $C_{19}H_{18}N_2O_3$ [\[3\]](#)[\[4\]](#)
- Monoisotopic Mass (Neutral): 322.1317 Da[\[2\]](#)
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Target Ion $[M+H]^+$: 323.1390 Da
- Ring Double Bond Equivalents (RDBE): 11.5

Part 3: Experimental Protocol

Step 1: Sample Preparation[\[4\]](#)

- Biomass: Centrifuge *Streptomyces* fermentation broth (10 mL) at 4000 rpm for 10 min.
- Extraction: Extract supernatant with equal volume Ethyl Acetate (EtOAc). Evaporate to dryness.
- Reconstitution: Dissolve residue in 1 mL Methanol (LC-MS grade). Filter through 0.2 μ m PTFE filter.[\[4\]](#)

Step 2: LC-HRMS Conditions[\[4\]](#)

- Instrument: Q-Exactive Orbitrap or Q-TOF (e.g., Agilent 6500 series).[4]
- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile + 0.1% Formic Acid[4]
- Gradient: 5% B to 95% B over 15 mins.
- Flow Rate: 0.3 mL/min.[4]

Step 3: MS Parameters (Self-Validating System)

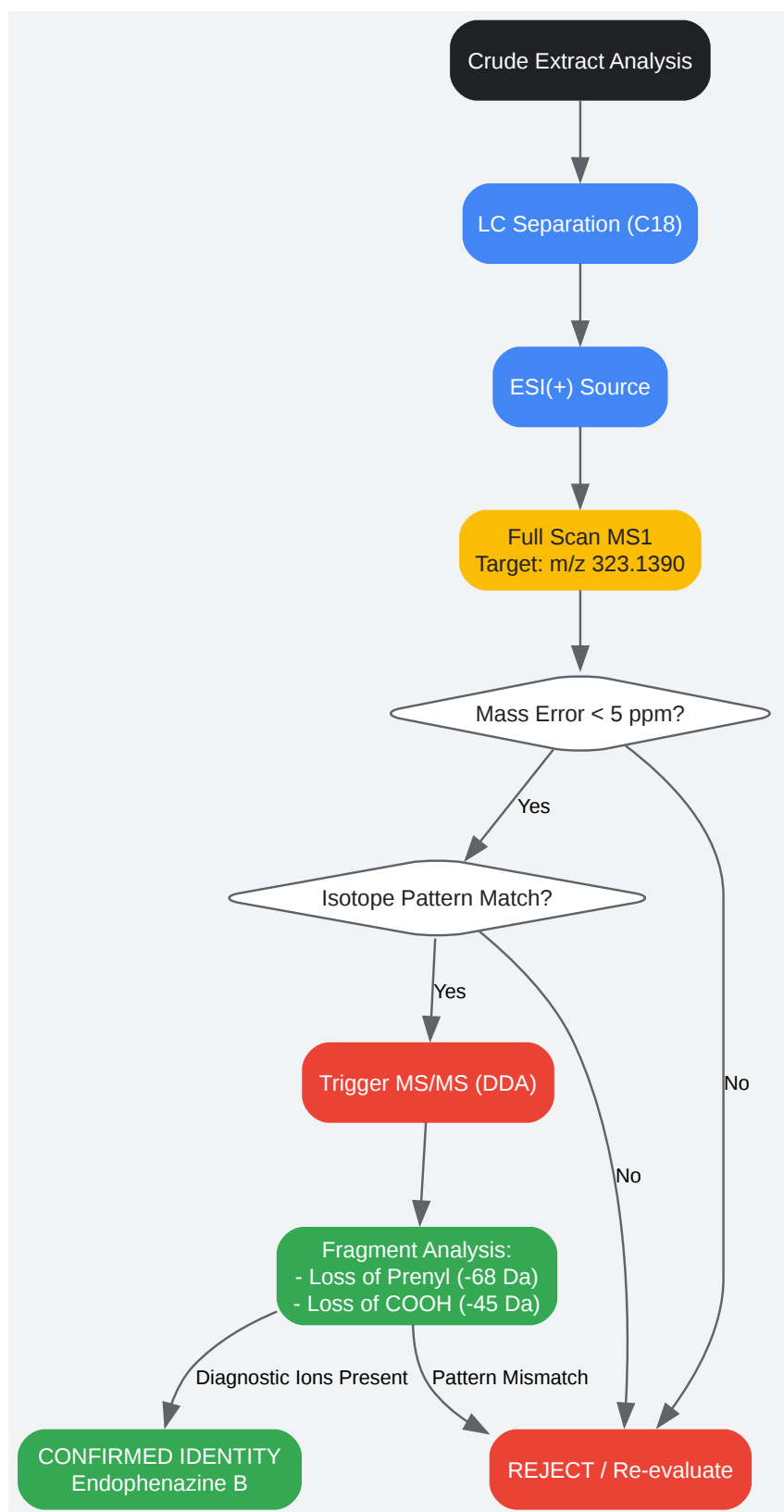
To ensure trustworthiness, the method uses Data-Dependent Acquisition (DDA).[4]

- Full Scan Range: m/z 100–1000.[4]
- Resolution: >30,000 FWHM (at m/z 400).
- MS/MS Trigger: Top 3 most intense ions.[4]
- Collision Energy: Stepped NCE (20, 35, 50 eV) to capture diverse fragments.

Part 4: Data Interpretation & Confirmation Logic[4]

The Confirmation Workflow

The following diagram illustrates the decision matrix for confirming **Endophenazine B**.



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Figure 1: Logical decision tree for the dereplication and confirmation of **Endophenazine B** using LC-HRMS.

Diagnostic Fragmentation (The Fingerprint)

In the MS/MS spectrum, look for the following specific transitions which validate the structure [1, 2]:

- Precursor Ion: m/z 323.1390 $[M+H]^+$
- Neutral Loss of Prenyl Group:
 - The prenyl chain (C_5H_9) is labile.
 - Look for a major peak at m/z 255.076 (Loss of C_5H_8 , -68 Da via McLafferty-type rearrangement or direct cleavage).[4]
- Decarboxylation:
 - Phenazine-1-carboxylic acids often lose CO_2 or $HCOOH$.[4]
 - Secondary fragment observed from the core structure.[4]
- Core Stability:
 - The phenazine core is highly aromatic and stable; low mass fragments ($< m/z$ 150) are generally sparse compared to the dominant neutral losses.

References

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